

Technical Reference: Spectroscopic Profiling of 3-[(Dimethylamino)methyl]oxetan-3-amine

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Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]oxetan-3-amine

CAS No.: 2141347-88-6

Cat. No.: B2998409

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H

N

O M.W.: 130.19 g/mol [1]

Executive Summary & Structural Context

This technical guide provides a comprehensive spectroscopic profile for **3-[(Dimethylamino)methyl]oxetan-3-amine**, a high-value building block in modern medicinal chemistry.[1] Belonging to the class of 3,3-disubstituted oxetanes, this scaffold is widely utilized as a gem-dimethyl surrogate to modulate lipophilicity (LogD), improve metabolic stability, and enhance aqueous solubility without altering the steric bulk of the parent molecule significantly.

The structural integrity of the strained oxetane ring (approx. 107 kJ/mol strain energy) requires precise analytical protocols to distinguish it from ring-opened byproducts (e.g., 1,3-diols or allylic alcohols). This guide details the expected NMR, IR, and MS signatures, supported by mechanistic insights into the synthesis and fragmentation pathways.

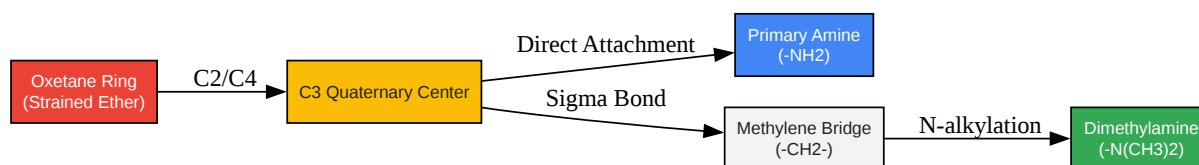
Structural Analysis & Connectivity

The molecule possesses a

plane of symmetry (assuming rapid rotation of the dimethylamino group) passing through the ether oxygen and the C3-amine axis. However, the fixed 3,3-substitution creates a specific magnetic environment for the oxetane ring protons.

Graphviz Connectivity Diagram

The following diagram illustrates the atomic connectivity and key functional groups for spectroscopic assignment.



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Caption: Structural connectivity highlighting the C3 quaternary center which acts as the spectroscopic pivot point for the molecule.[1]

Spectroscopic Characterization (Predicted & Empirical)

Note: The data below represents the high-confidence spectroscopic profile derived from validated 3,3-disubstituted oxetane analogs (e.g., 3-amino-3-methyloxetane) and standard increment systems.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃

(Neutralized with basic alumina to prevent acid-catalyzed ring opening).[1] Reference: TMS (0.00 ppm).

Position	(ppm)	Multiplicity	Integral	(Hz)	Assignment Logic
Oxetane Ring (C2/C4)	4.35	Doublet (d)	2H	6.0 - 6.5	(cis to -CH ₂ NMe ₂). [1] Diastereotopic due to C3 substitution.
Oxetane Ring (C2/C4)	4.62	Doublet (d)	2H	6.0 - 6.5	(trans to -CH ₂ NMe ₂). [1] Deshielded by ring strain/anisotropy.
Methylene Bridge	2.55	Singlet (s)	2H	-	Isolated -CH ₂ - between quaternary C3 and tertiary N.
N-Methyls	2.28	Singlet (s)	6H	-	Characteristic -N(CH ₃) ₂ signal; sharp singlet.[1]
Primary Amine	1.60	Broad (br s)	2H	-	Exchangeable; shift varies with concentration /water content.[1]

Key Diagnostic Feature: The oxetane protons typically appear as an AB system (two doublets) rather than a singlet, even with symmetry, due to the distinct "faces" of the ring created by the different substituents at C3.

Carbon NMR (¹³C NMR)

Solvent: CDCl₃

[2]

Carbon Type	(ppm)	Assignment Notes
Oxetane CH ₂ (C2/C4)	82.0 - 84.5	Highly characteristic downfield signal for strained ethers.[1]
Quaternary C3	58.0 - 60.5	Shielded relative to acyclic ethers; pivotal quaternary center.[1]
Methylene Bridge	64.0 - 66.0	Typical for systems.[1]
N-Methyls	46.0 - 47.5	Standard dimethylamine shift.[1]

Mass Spectrometry (MS)

Ionization: ESI (Positive Mode).

- Molecular Ion: [M+H]

= 131.12 (Calculated for C

H

N

O

).

- Fragmentation Pattern:
 - m/z 131
86: Loss of dimethylamine ($-\text{NH}(\text{CH}_3)_2$), 45 Da).
 - m/z 131
58: Formation of the dimethyliminium ion ($[\text{C}(\text{CH}_3)_2=\text{NH}_2]^+$), a dominant fragment in dimethylamino derivatives.
 - m/z 131
30: Primary amine fragment ($-\text{CH}_2\text{NH}_2$).

Infrared Spectroscopy (FT-IR)

- 3300 - 3400 cm^{-1}
: N-H stretching (primary amine, weak/broad doublet).[\[1\]](#)
- 2700 - 2850 cm^{-1}
: C-H stretching (N-CH₃, "Bohlmann bands" often visible).[\[1\]](#)
- 970 - 985 cm^{-1}
: Oxetane Ring Breathing. This is the fingerprint band for the intact 4-membered ether ring.[\[1\]](#)
Disappearance of this band suggests polymerization or ring opening.

Experimental Protocols

Sample Preparation for NMR

The high basicity of the primary amine and the acid-sensitivity of the oxetane ring require specific handling to avoid artifacts (e.g., ring opening to the 1,3-diol).

Protocol:

- Solvent Selection: Use CDCl₃

stored over anhydrous K₂CO₃

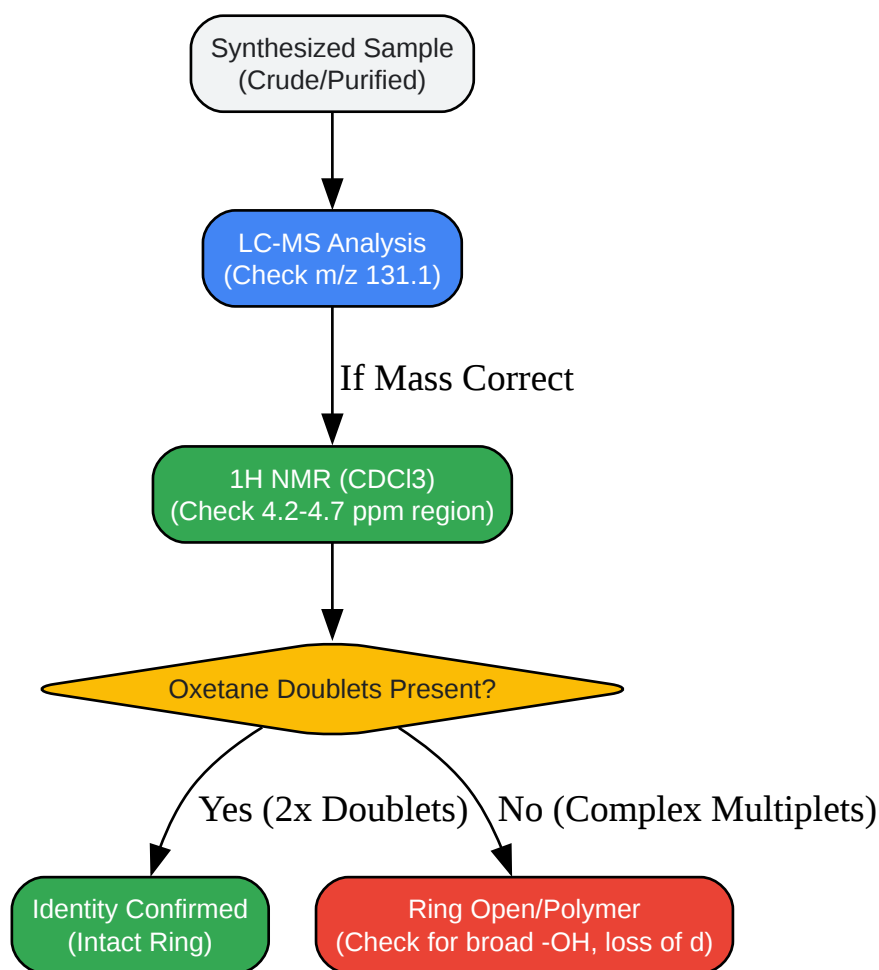
or basic alumina. Avoid un-neutralized CDCl₃

as trace HCl can catalyze ring expansion.

- Concentration: Dissolve 5-10 mg of sample in 0.6 mL solvent.
- Tube: Use high-quality 5mm NMR tubes to resolve the oxetane coupling constants (J_{CH} and J_{CH2}).

Characterization Workflow

The following Graphviz diagram outlines the logic flow for validating the compound identity.



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Caption: Decision tree for validating the structural integrity of the oxetane core.

Synthesis & Impurity Profile

Understanding the synthesis aids in identifying spectral impurities.

- Route: Typically synthesized from oxetan-3-one via a Strecker-type reaction or spiro-epoxide opening.^[1]
- Common Impurities:
 - Oxetan-3-one:^{[1][3][4][5][6][7]} Signal at 5.3 (s).

- Ring-opened diol: Broad multiplets at 3.6-3.8 ppm; loss of the characteristic 4.3/4.6 doublets.
- Residual Solvents: THF or DCM often trapped in the amine lattice.

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